

Sabrac Compound: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Sabrac

Cat. No.: B8236299

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling, storage, and experimental use of the **Sabrac** compound, a potent inhibitor of acid ceramidase. The information is intended to ensure the safe and effective use of this compound in a laboratory setting.

Compound Information

Sabrac is a selective inhibitor of acid ceramidase (AC), an enzyme that plays a crucial role in sphingolipid metabolism. By inhibiting AC, **Sabrac** leads to the accumulation of ceramide, a bioactive lipid involved in various cellular processes, including apoptosis (programmed cell death).

Chemical and Physical Properties

Property	Value	Source
CAS Number	886212-98-2	MedKoo Biosciences
Molecular Formula	C ₂₀ H ₄₀ BrNO ₃	MedKoo Biosciences
Molecular Weight	422.45 g/mol	MedKoo Biosciences
Appearance	Solid	MedKoo Biosciences
Purity	≥95%	Cayman Chemical
Solubility	Soluble in Chloroform. Likely soluble in other organic solvents such as ethanol, DMSO, and dimethylformamide. Sparingly soluble in aqueous buffers.	Cayman Chemical, General knowledge on ceramide analogs[1][2][3]

Handling and Storage Guidelines

As a potent enzyme inhibitor, **Sabrac** should be handled with care to avoid exposure and maintain its stability. While a specific Safety Data Sheet (SDS) for **Sabrac** is not publicly available, the following guidelines are based on best practices for handling similar research compounds and potent enzyme inhibitors.[4][5][6][7]

Personal Protective Equipment (PPE)

When handling **Sabrac** in its solid form or in solution, the following PPE is mandatory:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood, a properly fitted respirator (e.g., N95) is recommended to prevent inhalation.

Engineering Controls

- Chemical Fume Hood: All weighing and initial dilutions of the solid compound should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Work in a well-ventilated laboratory area.

Storage Conditions

Proper storage is critical to maintain the stability and efficacy of **Sabrac**.

Condition	Temperature	Duration	Container	Notes
Long-Term Storage	-20°C	Months to years	Tightly sealed, light-resistant vial	MedKoo Biosciences
Short-Term Storage	0 - 4°C	Days to weeks	Tightly sealed, light-resistant vial	MedKoo Biosciences
Stock Solutions	-20°C or -80°C	Up to 6 months (stability should be verified)	Tightly sealed, light-resistant vials	General lab practice

Note: Avoid repeated freeze-thaw cycles of stock solutions. Aliquot solutions into single-use volumes.

Decontamination and Waste Disposal

- Spills: For small spills of the solid, carefully wipe up with a damp cloth, avoiding dust generation. For liquid spills, absorb with an inert material and place in a sealed container for disposal. Clean the area with an appropriate solvent (e.g., ethanol) followed by soap and water.
- Waste: Dispose of all waste materials contaminated with **Sabrac** (e.g., pipette tips, tubes, vials) as hazardous chemical waste in accordance with local, state, and federal regulations.

Experimental Protocols

The following are generalized protocols for working with **Sabrac**. Researchers should optimize these protocols for their specific experimental systems.

Preparation of Stock Solutions

Due to its limited aqueous solubility, a stock solution of **Sabrac** should be prepared in an appropriate organic solvent.

Materials:

- **Sabrac** compound (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol (EtOH)
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Chemical fume hood

Procedure:

- Equilibrate the vial of **Sabrac** to room temperature before opening to prevent condensation.
- In a chemical fume hood, weigh the desired amount of **Sabrac** powder using a calibrated analytical balance.
- Add the appropriate volume of solvent (e.g., DMSO) to achieve the desired stock concentration (e.g., 10 mM).
- Vortex or sonicate gently until the compound is completely dissolved.
- Aliquot the stock solution into single-use volumes in tightly sealed, light-resistant vials.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C or -80°C.

Protocol for Determining Compound Stability using HPLC

Since quantitative stability data for **Sabrac** is not readily available, this protocol outlines a method to assess its stability in a chosen solvent over time.^{[8][9][10][11][12]}

Objective: To determine the degradation of **Sabrac** in solution under specific storage conditions using High-Performance Liquid Chromatography (HPLC).

Materials:

- **Sabrac** stock solution
- HPLC system with a UV detector
- Appropriate HPLC column (e.g., C18)
- Mobile phase (to be optimized, e.g., a gradient of acetonitrile and water with 0.1% formic acid)
- Temperature-controlled storage units (e.g., 4°C, room temperature, 37°C)

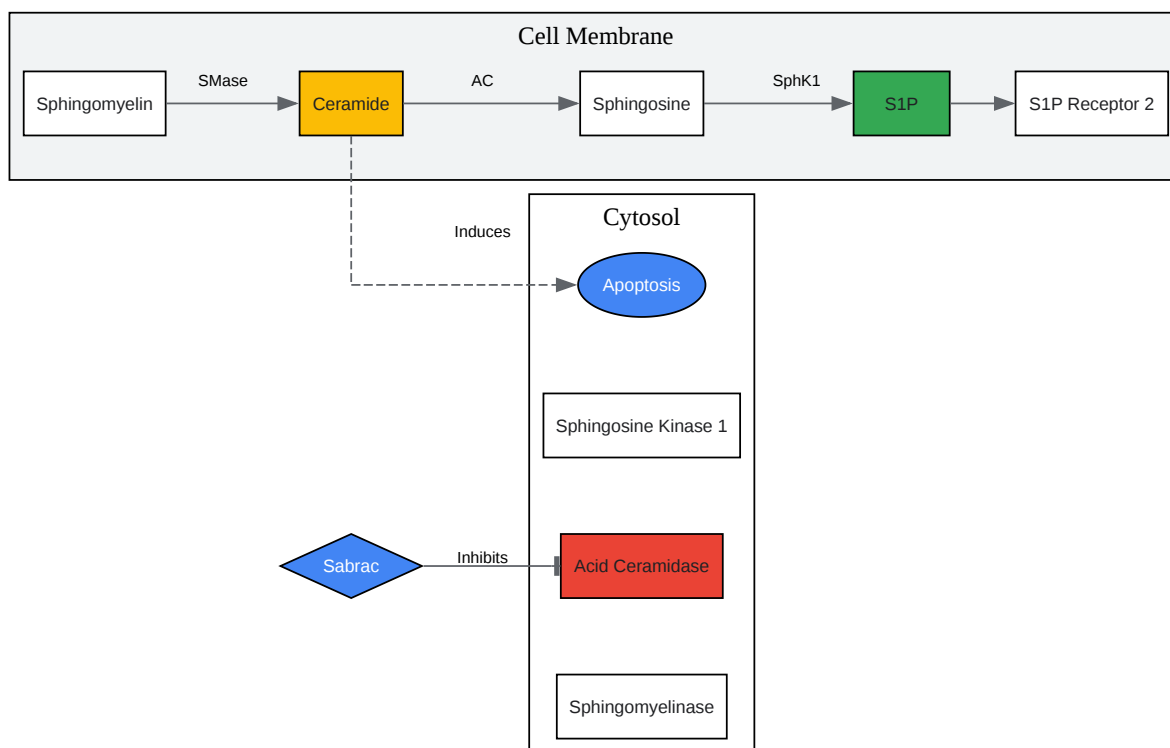
Procedure:

- Method Development: Develop an HPLC method that provides a sharp, well-resolved peak for **Sabrac**. The method should be able to separate the parent compound from any potential degradation products.
- Initial Analysis (Time 0):
 - Prepare a fresh solution of **Sabrac** at a known concentration in the solvent of interest.
 - Immediately inject a sample onto the HPLC and record the chromatogram. The area of the **Sabrac** peak at this time point is considered 100%.
- Stability Study:
 - Store aliquots of the **Sabrac** solution at different temperatures (e.g., 4°C, 25°C, 37°C) and protected from light.

- At specified time points (e.g., 24h, 48h, 72h, 1 week, 2 weeks), remove an aliquot from each storage condition.
- Inject the sample onto the HPLC and record the chromatogram under the same conditions as the initial analysis.
- Data Analysis:
 - Calculate the percentage of **Sabrac** remaining at each time point by comparing the peak area to the peak area at Time 0.
 - Plot the percentage of **Sabrac** remaining versus time for each storage condition. A compound is generally considered stable if >90% of the initial concentration remains.

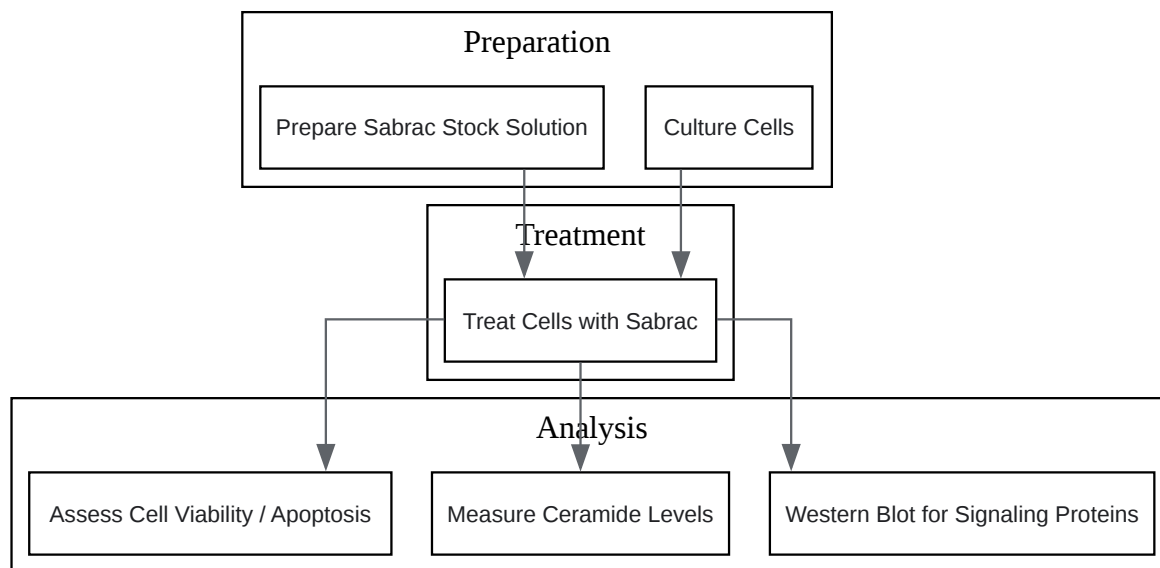
Signaling Pathways and Visualizations

Sabrac inhibits acid ceramidase, leading to an increase in cellular ceramide levels. This accumulation of ceramide can trigger apoptosis and other cellular responses. The following diagrams illustrate the relevant signaling pathway and a general experimental workflow.



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Caption: Acid Ceramidase Signaling Pathway.



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Caption: General Experimental Workflow for **Sabrac**.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety guide. Researchers are responsible for conducting their own risk assessments and adhering to all institutional and governmental safety regulations. Always consult available safety data sheets and other relevant safety resources before handling any chemical compound.

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